

Thiazinamium chloride solution preparation for experiments

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Compound of Interest		
Compound Name:	Thiazinamium chloride	
Cat. No.:	B1663478	Get Quote

Application Notes and Protocols for Thiazinamium Chloride

For Researchers, Scientists, and Drug Development Professionals

I. Introduction

Thiazinamium chloride is a potent anticholinergic and antiallergic agent belonging to the phenothiazine class of compounds.[1] It is structurally related to promethazine and exhibits significant antihistaminic properties.[2] Notably, **Thiazinamium chloride** is an inhibitor of thromboxane B2 (TxB2) synthesis, a key mediator in platelet aggregation and vasoconstriction. [1][3] These characteristics make it a valuable tool for in vitro and in vivo research in areas such as allergy, inflammation, and respiratory and cardiovascular pharmacology.

These application notes provide detailed protocols for the preparation and use of **Thiazinamium chloride** solutions in various experimental settings, along with a summary of its biological activities and relevant quantitative data.

II. Physicochemical Properties and Storage



Property	Value	Reference
Molecular Formula	C18H23CIN2S	[4]
Molecular Weight	334.9 g/mol	[3][4]
Appearance	Off-white solid	[5]
Solubility	Soluble in DMSO	[4]
Storage	Store powder at -20°C	[1][4]

Note on Aqueous Solubility: While explicitly quantitative data on the aqueous solubility of **Thiazinamium chloride** is not readily available, it is expected to have some solubility in water due to its chloride salt form. For cell culture and other aqueous-based assays, it is recommended to first prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the aqueous experimental buffer or medium. The final DMSO concentration should be kept to a minimum (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity.

Solution Stability: There is no specific stability data for **Thiazinamium chloride** solutions. As a general guideline, it is recommended to prepare fresh solutions for each experiment. If storage is necessary, stock solutions in DMSO should be stored at -20°C in tightly sealed, light-protected vials. Aqueous working solutions should be used immediately.

III. Biological Activity and Quantitative Data

Thiazinamium chloride has been shown to be a versatile pharmacological agent with multiple activities. The following tables summarize key quantitative data from various in vitro assays.

Table 1: Antihistaminic and Anticholinergic Activity



Assay	Tissue/Cell Type	Parameter	Value	Reference
Histamine- induced muscle contraction	Human isolated bronchial muscle	pD2	7.78	[2]
Acetylcholine- induced muscle contraction	Human isolated bronchial muscle	pD2	6.94	[2]
Compound 48/80-induced histamine release	Rat peritoneal mast cells	IC50	40 μΜ	[6]
Ovalbumin- induced histamine release	Rat peritoneal mast cells	% Inhibition at 100 μM	21%	[6]

Table 2: Inhibition of Thromboxane B2 Synthesis

Assay	System	Parameter	Value	Reference
Thromboxane B2 Synthesis Inhibition	Not specified	IC50	0.2 μΜ	[1]

Table 3: Effects on Phosphatidylcholine Secretion

Assay	Cell Type	Concentration Range	Effect	Reference
Phosphatidylchol ine Secretion	Rat type II pneumocytes	10 ⁻⁹ - 10 ⁻⁶ M	Stimulated secretion by 46% at optimal concentration	[2]

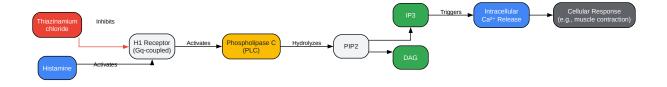


IV. Signaling Pathways

Thiazinamium chloride exerts its effects through the modulation of specific signaling pathways.

A. Histamine H1 Receptor Antagonism

As an H1 receptor antagonist, **Thiazinamium chloride** blocks the binding of histamine to its receptor. The H1 receptor is a Gq-protein coupled receptor (GPCR). Its activation by histamine leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+) from the endoplasmic reticulum, leading to various cellular responses, including smooth muscle contraction. By blocking this pathway, **Thiazinamium chloride** inhibits histamine-induced effects.



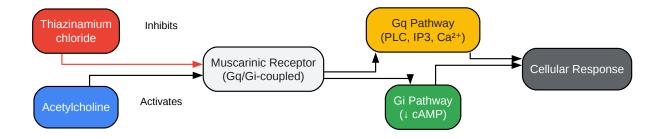
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Caption: Histamine H1 Receptor Signaling Pathway Inhibition.

B. Muscarinic Acetylcholine Receptor Antagonism

Thiazinamium chloride also acts as an antagonist at muscarinic acetylcholine receptors. These are also GPCRs, with M1, M3, and M5 subtypes coupling to Gq proteins (similar to the H1 receptor) and M2 and M4 subtypes coupling to Gi proteins. Gi-coupled receptors inhibit adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP) levels. By blocking these receptors, **Thiazinamium chloride** can inhibit acetylcholine-mediated effects, such as smooth muscle contraction.





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Caption: Muscarinic Acetylcholine Receptor Antagonism.

V. Experimental Protocols

The following are detailed protocols for common experimental applications of **Thiazinamium chloride**.

A. Preparation of Thiazinamium Chloride Stock Solution

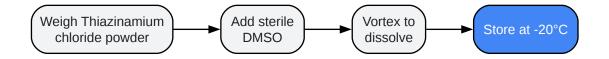
This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- Thiazinamium chloride powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials

- Weigh out the required amount of Thiazinamium chloride powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, weigh 3.349 mg.
- Add the appropriate volume of sterile DMSO to the tube.
- Vortex thoroughly until the powder is completely dissolved.
- Store the stock solution at -20°C in a tightly sealed, light-protected vial.





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Caption: Stock Solution Preparation Workflow.

B. In Vitro Cell-Based Assay Protocol (General)

This protocol provides a general workflow for treating cultured cells with **Thiazinamium** chloride.

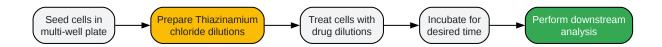
Materials:

- Cultured cells of interest
- Complete cell culture medium
- Thiazinamium chloride stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates

- Seed cells in a multi-well plate at the desired density and allow them to adhere and grow overnight.
- On the day of the experiment, prepare serial dilutions of Thiazinamium chloride in complete cell culture medium from the 10 mM stock solution. Ensure the final DMSO concentration in all wells (including vehicle control) is consistent and non-toxic (e.g., 0.1%).
- Remove the old medium from the cells and wash once with PBS.
- Add the medium containing the different concentrations of Thiazinamium chloride (and a vehicle control) to the respective wells.



- Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).
- At the end of the incubation, perform the desired downstream analysis (e.g., cell viability assay, ELISA).



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Caption: General Cell-Based Assay Workflow.

C. Thromboxane B2 (TxB2) Inhibition Assay

This protocol outlines a method to measure the inhibitory effect of **Thiazinamium chloride** on TxB2 production in cell culture supernatants using a commercial ELISA kit.

Materials:

- Cells capable of producing TxB2 (e.g., platelets, macrophages)
- Thiazinamium chloride
- Cell culture medium and reagents
- A stimulus to induce TxB2 production (e.g., lipopolysaccharide [LPS], collagen)
- Commercial Thromboxane B2 ELISA kit

- Culture cells and treat with various concentrations of Thiazinamium chloride for a predetermined pre-incubation time.
- Add the stimulus to induce TxB2 production and incubate for the recommended time.
- Collect the cell culture supernatant.



- Perform the TxB2 ELISA on the collected supernatants according to the manufacturer's instructions.[7][8][9][10][11]
- Calculate the concentration of TxB2 in each sample using the standard curve.
- Determine the IC50 value of **Thiazinamium chloride** for TxB2 inhibition by plotting the percentage of inhibition against the log of the inhibitor concentration.

D. Isolated Smooth Muscle Contraction Assay

This protocol describes a method to assess the effect of **Thiazinamium chloride** on smooth muscle contraction in an organ bath setup.

Materials:

- Isolated smooth muscle tissue (e.g., guinea pig ileum, human bronchial strips)
- Organ bath system with a force transducer
- Physiological salt solution (PSS), e.g., Krebs-Henseleit solution, aerated with 95% O2 / 5%
 CO2
- Contractile agonist (e.g., histamine, acetylcholine)
- Thiazinamium chloride

- Mount the isolated tissue strip in the organ bath containing aerated PSS at 37°C.
- Allow the tissue to equilibrate for a period (e.g., 60 minutes) under a basal tension.
- Induce a reference contraction with a high concentration of KCl to check for tissue viability.
- Wash the tissue and allow it to return to baseline.
- Pre-incubate the tissue with a specific concentration of Thiazinamium chloride for a set time.



- Generate a cumulative concentration-response curve for the contractile agonist in the presence and absence of **Thiazinamium chloride**.
- Analyze the data to determine the pD2 values and assess the antagonistic effect of Thiazinamium chloride.[2]

VI. Safety and Handling

Thiazinamium chloride is a chemical compound that should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Avoid breathing dust. Use in a well-ventilated area. Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed and store in a dry, well-ventilated place.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

VII. References

(Please note that the reference numbers correspond to the citations provided in the text.)

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